

An In-depth Technical Guide on 2',5'-bis-O-trityluridine

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Compound of Interest

Compound Name: 2',5'-Bis-O-(triphenylMethyl)uridine

Cat. No.: B13089096

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This technical guide provides a comprehensive overview of 2',5'-bis-O-trityluridine, a protected nucleoside derivative crucial for the chemical synthesis of oligonucleotides and in various biochemical studies. This document is intended for researchers, scientists, and professionals in the fields of drug development and nucleic acid chemistry.

Core Data Presentation

The quantitative data for 2',5'-bis-O-trityluridine, based on its chemical structure derived from uridine and two trityl protecting groups, are summarized below.

Parameter	Value
Chemical Formula	C47H40N2O6
Molecular Weight	728.84 g/mol
Appearance	White to off-white solid
Solubility	Soluble in organic solvents like dichloromethane, chloroform, and ethyl acetate. Insoluble in water.

Note: The molecular weight and formula are calculated based on the structure of uridine with two trityl groups attached at the 2' and 5' positions of the ribose sugar.



Experimental Protocols

The following sections detail generalized experimental protocols for the synthesis and characterization of 2',5'-bis-O-trityluridine.

1. Synthesis of 2',5'-bis-O-trityluridine

This protocol describes a common method for the selective protection of the hydroxyl groups of uridine.

- Materials:
 - Uridine
 - Trityl chloride (TrCl)
 - Anhydrous pyridine
 - N,N-Dimethylformamide (DMF)
 - Dichloromethane (DCM)
 - Silica gel for column chromatography
 - Ethyl acetate and hexane for elution
- Procedure:
 - Dissolve uridine in a minimal amount of anhydrous pyridine and DMF.
 - Cool the solution to 0°C in an ice bath.
 - Add trityl chloride (approximately 2.2 equivalents) portion-wise to the stirred solution.
 - Allow the reaction to warm to room temperature and stir for 12-24 hours.
 - Monitor the reaction progress using Thin Layer Chromatography (TLC).
 - Once the reaction is complete, quench it by adding cold water.



- Extract the product with dichloromethane.
- Wash the organic layer sequentially with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using a gradient of ethyl acetate in hexane.
- Collect the fractions containing the desired product and evaporate the solvent to obtain 2',5'-bis-O-trityluridine as a solid.
- 2. Characterization of 2',5'-bis-O-trityluridine

The identity and purity of the synthesized compound can be confirmed using the following analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR and ¹³C NMR spectroscopy are used to confirm the structure. The presence of the trityl groups will be indicated by characteristic signals in the aromatic region (typically between 7.2 and 7.5 ppm in ¹H NMR). The attachment to the 2' and 5' positions can be confirmed by the chemical shifts of the ribose protons.
- Mass Spectrometry (MS):
 - Electrospray ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI) mass spectrometry can be used to determine the molecular weight of the compound, confirming the expected mass-to-charge ratio corresponding to the molecular formula C47H40N2O6.
- High-Performance Liquid Chromatography (HPLC):
 - Reversed-phase HPLC can be employed to assess the purity of the synthesized 2',5'-bis-O-trityluridine.

Visualizations



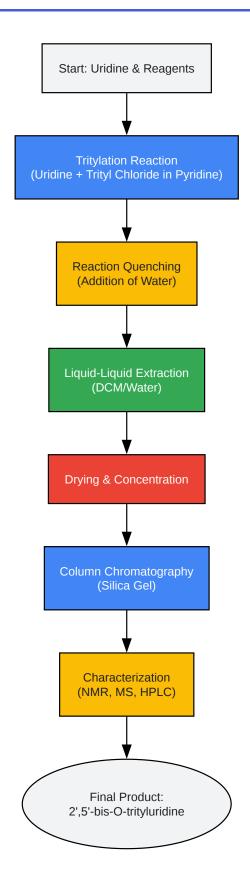




Experimental Workflow for Synthesis and Purification

The following diagram illustrates the general workflow for the synthesis and subsequent purification of 2',5'-bis-O-trityluridine.





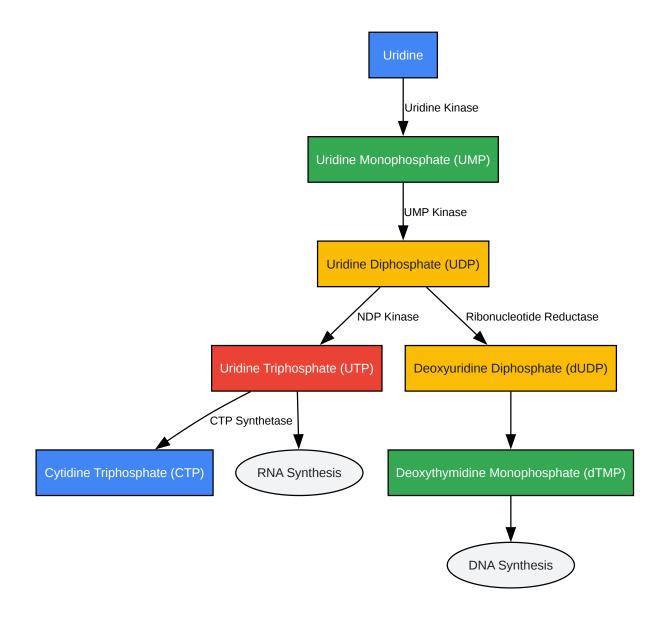
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Synthesis and Purification Workflow



Signaling Pathway Context: Role of Uridine in Pyrimidine Metabolism

While 2',5'-bis-O-trityluridine is a synthetic molecule, its core, uridine, is a key component in cellular pyrimidine metabolism. The following diagram shows a simplified pathway involving uridine.



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Simplified Pyrimidine Metabolism Pathway

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